

# Personal protective equipment for handling 2-Bromo-2-chloropropane

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## Compound of Interest

Compound Name: 2-Bromo-2-chloropropane

Cat. No.: B3369296

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## Essential Safety and Handling Guide for 2-Bromo-2-chloropropane

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for handling **2-Bromo-2-chloropropane** (CAS No. 2310-98-7). The information herein is compiled to ensure the safe management of this chemical in a laboratory setting.

Given the limited availability of a specific Safety Data Sheet (SDS) for **2-Bromo-2-chloropropane**, the procedural guidance provided is based on available data for the compound and safety protocols for analogous halogenated alkanes such as 2-Bromopropane, 1-Bromo-3-chloropropane, and 2-Bromo-2-methylpropane.

## Physicochemical and Safety Data

A summary of the known quantitative data for **2-Bromo-2-chloropropane** is presented below. This information is critical for understanding its physical behavior and potential hazards.

Property	Value	Reference
CAS Number	2310-98-7	[1][2][3]
Molecular Formula	C <sub>3</sub> H <sub>6</sub> BrCl	[1][2][4]
Molecular Weight	157.44 g/mol	[1][2][3][4]
Boiling Point	95.6 °C at 760 mmHg	[1]
Density	1.533 g/cm <sup>3</sup>	[1][4]
Flash Point	17.5 °C	[1][4]
Vapor Pressure	51.6 mmHg at 25°C	[1]
Refractive Index	1.467	[1][4]

## Personal Protective Equipment (PPE)

Based on the hazardous nature of analogous flammable and halogenated compounds, the following personal protective equipment is mandatory when handling **2-Bromo-2-chloropropane**.

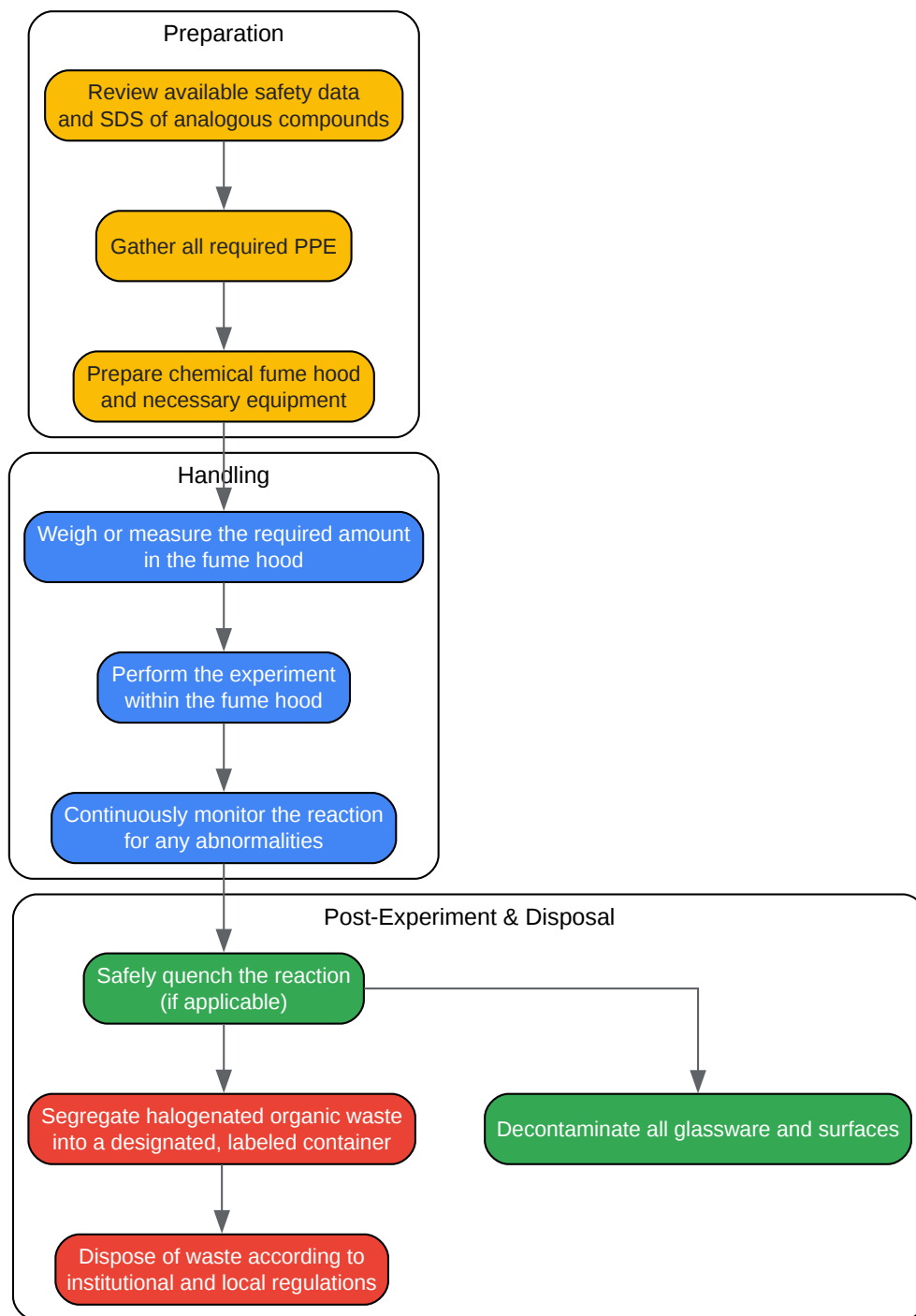
PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield.[5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).[5]
Body Protection	A flame-retardant lab coat or chemical-resistant apron.[5]
Respiratory	A NIOSH-approved respirator with an organic vapor cartridge is recommended, especially when working outside of a fume hood or in poorly ventilated areas.[5]

## Operational and Disposal Plans

A step-by-step guide for the safe handling and disposal of **2-Bromo-2-chloropropane** is outlined below. Adherence to these procedures is crucial for minimizing exposure and ensuring a safe laboratory environment.

## Experimental Workflow for Handling 2-Bromo-2-chloropropane

## Handling and Disposal Workflow for 2-Bromo-2-chloropropane



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A flowchart outlining the safe handling and disposal of **2-Bromo-2-chloropropane**.

## Detailed Experimental Protocol

### 1. Pre-Experiment Preparation:

- Review Safety Information: Thoroughly review this guide and any available safety information for **2-Bromo-2-chloropropane** and analogous compounds.[\[5\]](#)[\[6\]](#)
- Personal Protective Equipment (PPE): Don the appropriate PPE as specified in the table above before entering the laboratory.
- Fume Hood Preparation: Ensure the chemical fume hood is functioning correctly. Prepare all necessary apparatus and reagents within the fume hood to minimize movement of hazardous materials.

### 2. Handling and Experimentation:

- Dispensing: Conduct all dispensing, weighing, and transferring of **2-Bromo-2-chloropropane** within a certified chemical fume hood.
- Reaction Setup: Set up the experimental apparatus securely within the fume hood.
- Monitoring: Continuously monitor the experiment for any signs of unexpected reactions, such as temperature or pressure increases.

### 3. Post-Experiment and Waste Disposal:

- Reaction Quenching: If necessary, safely quench the reaction according to established laboratory procedures.
- Waste Collection: Collect all waste containing **2-Bromo-2-chloropropane** in a designated, clearly labeled, and sealed container for halogenated organic waste.[\[6\]](#)[\[7\]](#) Do not mix with other waste streams.
- Decontamination: Thoroughly decontaminate all glassware and surfaces that have come into contact with **2-Bromo-2-chloropropane** using an appropriate solvent, followed by soap and water.

- Disposal: Dispose of the chemical waste in accordance with your institution's and local environmental regulations.[6][7]

## Emergency Procedures

Immediate and appropriate action is vital in the event of an emergency.

Emergency Situation	First Aid and Response Measures
Skin Contact	Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes.[5] Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Seek immediate medical attention.
Inhalation	Move the individual to fresh air.[5] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[5] If the person is conscious, rinse their mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert, non-combustible material such as sand or vermiculite.[8] Collect the absorbed material into a sealed container for disposal as hazardous waste. Ventilate the area and wash the spill site after material pickup is complete.
Fire	Use a dry chemical, carbon dioxide, or foam extinguisher.[5] Do not use a direct water stream. Firefighters should wear self-contained breathing apparatus.[5]

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Bromo-2-chloropropane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3369296#personal-protective-equipment-for-handling-2-bromo-2-chloropropane]

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